

Application Notes and Protocols for Electrochemical Detection of Zinc-Ethylenebis(dithiocarbamate) (Zineb)

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Compound of Interest

Compound Name: Zinc-ethylenebis(dithiocarbamate)

Cat. No.: B1684293

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Zinc-ethylenebis(dithiocarbamate) (Zineb) is a broad-spectrum fungicide widely used in agriculture to protect crops from various fungal diseases. However, its potential toxicity to humans and the environment necessitates sensitive and reliable methods for its detection. Electrochemical sensors offer a promising alternative to traditional analytical techniques, providing rapid, cost-effective, and on-site detection capabilities. This document provides detailed application notes and protocols for the fabrication and use of an electrochemical sensor for the detection of Zineb, based on a molecularly imprinted polymer (MIP) modified glassy carbon electrode (GCE).

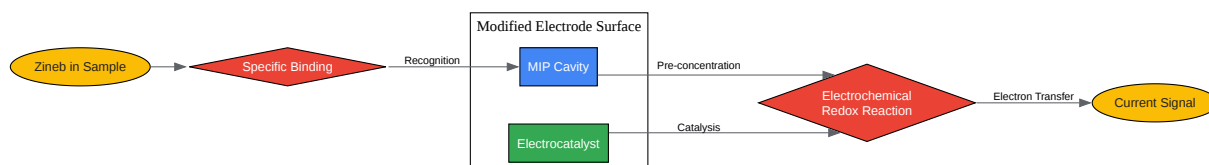
Principle of Detection

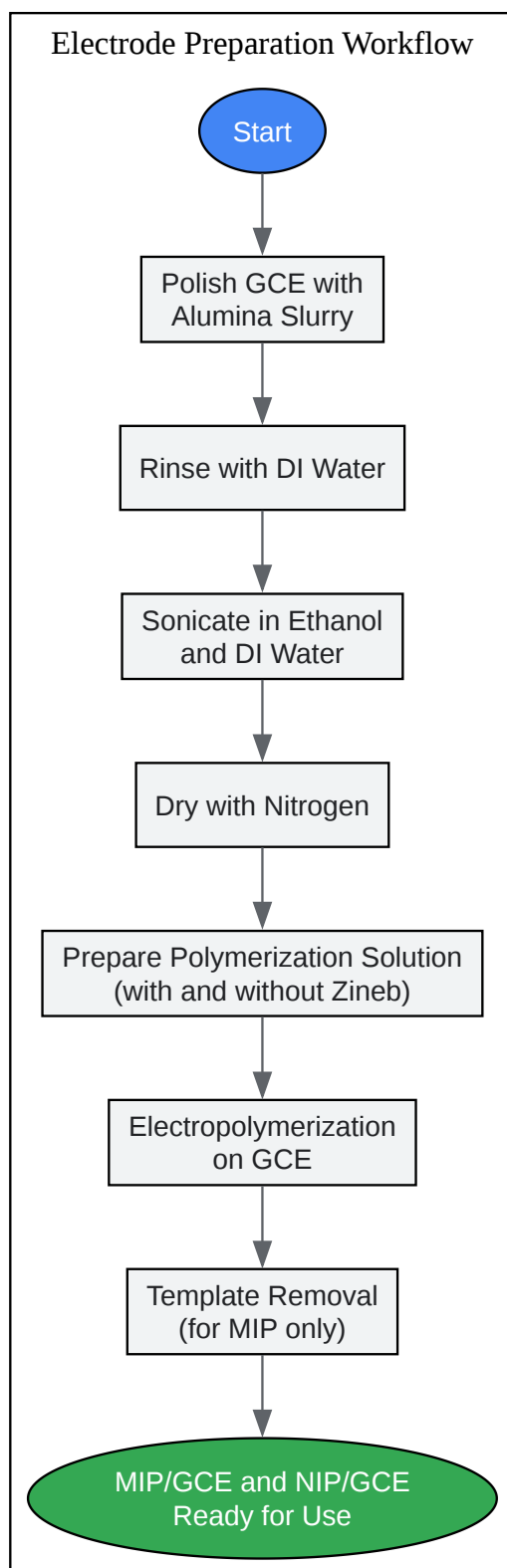
The electrochemical detection of Zineb is based on its intrinsic redox activity. The dithiocarbamate group in the Zineb molecule can be electrochemically oxidized or reduced at the surface of a modified electrode. The resulting current signal is proportional to the concentration of Zineb in the sample. Molecularly imprinted polymers (MIPs) are used to create specific recognition sites for Zineb on the electrode surface, enhancing the selectivity and sensitivity of the sensor. The MIP is created by polymerizing functional monomers in the presence of the Zineb template molecule. After polymerization, the template is removed,

leaving behind cavities that are complementary in shape, size, and chemical functionality to Zineb.

Signaling Pathway

The detection mechanism involves the specific binding of Zineb to the MIP cavities on the electrode surface, followed by an electrochemical reaction. The dithiocarbamate moiety of Zineb undergoes a redox reaction, which is facilitated by the catalytic material on the electrode. This electron transfer process generates a measurable current.





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